

Application Note: Quantitative Analysis of N-Nitroso Apixaban Amino Acid Impurity in Tablets

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Compound of Interest

Compound Name: *N-Nitroso Apixaban Amino Acid Impurity*
Cat. No.: *B15813032*

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Executive Summary

This technical guide details the protocol for the quantification of **N-Nitroso Apixaban Amino Acid Impurity** (also known as N-Nitroso Apixaban Impurity B or 5-[4-[3-carbamoyl-1-(4-methoxyphenyl)-7-oxo-4,5-dihydropyrazolo[3,4-c]pyridin-6-yl]-N-nitrosoanilino]pentanoic acid) in solid dosage forms.^[1]

As a Nitrosamine Drug Substance Related Impurity (NDSRI), this compound presents unique analytical challenges due to its amphiphilic nature (containing both a polar carboxylic acid tail and a non-polar core) and the complex matrix of Apixaban tablets. This protocol utilizes UHPLC-MS/MS in ESI+ mode, leveraging a specific solid-liquid extraction (SLE) workflow designed to minimize ion suppression from excipients.

Introduction & Regulatory Context

The Target Impurity

The "Amino Acid Impurity" refers to the specific nitrosated degradation product where the lactam ring opening or precursor interaction results in a pentanoic acid side chain.

- Chemical Name: 5-((4-(3-Carbamoyl-1-(4-methoxyphenyl)-7-oxo-1,4,5,7-tetrahydro-6H-pyrazolo[3,4-c]pyridin-6-yl)phenyl)(nitroso)amino)pentanoic Acid.[1][2][3]
- CAS Number: 3094994-84-7 (often cited in vendor catalogs).[1]
- Molecular Formula: C₂₅H₂₆N₆O₆[2][3]
- Molecular Weight: 506.52 g/mol .

Regulatory Thresholds (EMA/FDA)

Unlike small-molecule nitrosamines (e.g., NDMA), this NDSRI falls under Carcinogenic Potency Categorization Approach (CPCA) Category 4, allowing for a higher Acceptable Intake (AI) due to steric hindrance reducing alkylating potential.

- EMA/FDA AI Limit: 1500 ng/day.
- Analytical Target: For a Maximum Daily Dose (MDD) of 10 mg (Apixaban), the concentration limit in the drug product is 150 ppm. However, methods are typically validated to 10% of the limit (15 ppm) or lower to ensure robustness.

Analytical Challenges & Strategy

Challenge	Scientific Basis	Strategic Solution
Amphiphilic Structure	The impurity contains a lipophilic core and a hydrophilic carboxylic acid tail ([1])	Use a C18 column with high carbon load and acidic mobile phase to suppress ionization of the acid group, ensuring retention.[1]
Matrix Interference	Tablet fillers (croscarmellose, lactose) can cause ion suppression in the source.[1]	Divert Valve usage to send bulk API to waste; use of Stable Isotope Labeled (SIL) IS (e.g., Apixaban-d3 or NDPA-d4).[1]
In-Source Fragmentation	Nitrosamines are labile and can lose the -NO group in the source, mimicking the parent amine.[1]	Optimize Desolvation Temperature (<400°C) and monitor the parent amine transition to rule out false positives.

Experimental Protocol

Instrumentation & Conditions

- LC System: Agilent 1290 Infinity II or Waters Acquity UPLC H-Class.
- Detector: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Column: Waters HSS T3 C18 (100 x 2.1 mm, 1.8 µm) or Agilent Poroshell 120 EC-C18.
 - Rationale: The HSS T3 provides superior retention for polar/acidic moieties compared to standard C18.

Chromatographic Parameters:

- Mobile Phase A: 0.1% Formic Acid in Water (Protonation of basic nitrogens).
- Mobile Phase B: 0.1% Formic Acid in Methanol.

- Flow Rate: 0.4 mL/min.[4]
- Column Temp: 40°C.
- Injection Vol: 5-10 µL.

Gradient Program:

Time (min)	%B	Event
0.0	5	Initial Hold
1.0	5	Load
6.0	95	Elution of NDSRI
8.0	95	Wash
8.1	5	Re-equilibration

| 11.0 | 5 | End |[1]

Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Positive (ESI+).[1][5]
- Source Temp: 450°C.
- Curtain Gas: 35 psi.
- Collision Gas: Medium.

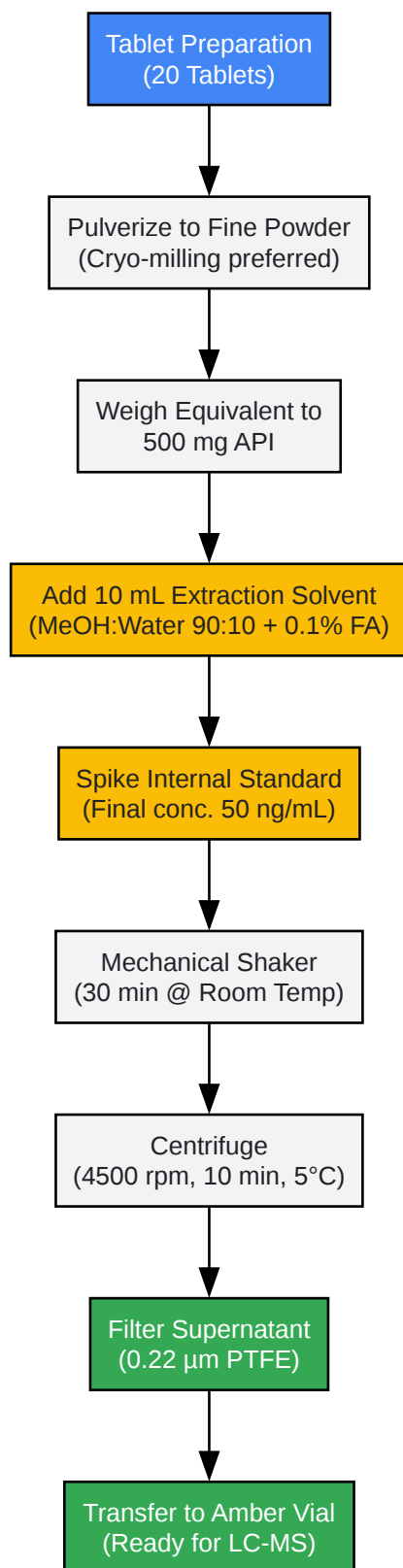
MRM Transitions (Must be experimentally optimized):

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Role
NDSRI (Quant)	507.2	477.2	15	Loss of NO (Characteristic)
NDSRI (Qual)	507.2	359.1	28	Fragment of pyrazolo-pyridine core
NDSRI (Qual 2)	507.2	459.2	22	Loss of H ₂ O + NO

| Internal Standard | 511.2 | 481.2 | 15 | Assuming d4-analog [\[1\]](#)

Sample Preparation Workflow

This workflow uses Solid-Liquid Extraction (SLE) optimized to solubilize the organic impurity while precipitating excipients.



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Figure 1: Sample Preparation Workflow designed to maximize recovery of the acidic nitrosamine while minimizing excipient load.^[1]^[6]

Critical Steps Explained:

- Solvent Choice (MeOH:Water 90:10): High methanol content ensures solubility of the lipophilic core of Apixaban and the impurity. The 10% water aids in wetting the tablet fillers (lactose/cellulose) to release entrapped impurities.
- Acidification: 0.1% Formic Acid is added to the extraction solvent to keep the carboxylic acid moiety of the impurity protonated (), preventing interaction with basic sites on the excipients or glass surfaces.
- Amber Glass: Nitrosamines are UV-sensitive. All processing must occur under yellow light or in amber glassware.

Method Validation Strategy (ICH M10)

To ensure the trustworthiness of the data, the method must be validated against the following criteria:

Linearity & Range

- Range: 1.0 ng/mL to 200 ng/mL (covering 10% to 150% of the specification limit).
- Criterion:
; Back-calculated concentrations within $\pm 15\%$ ($\pm 20\%$ for LLOQ).

Recovery (Accuracy)

Perform spike recovery studies at three levels (Low, Medium, High) into the placebo matrix (if available) or the drug product matrix.

- Acceptance: 80% - 120% recovery.
- Note: If recovery is low ($< 80\%$), investigate Matrix Effect (ME).^[1] Calculate ME using:

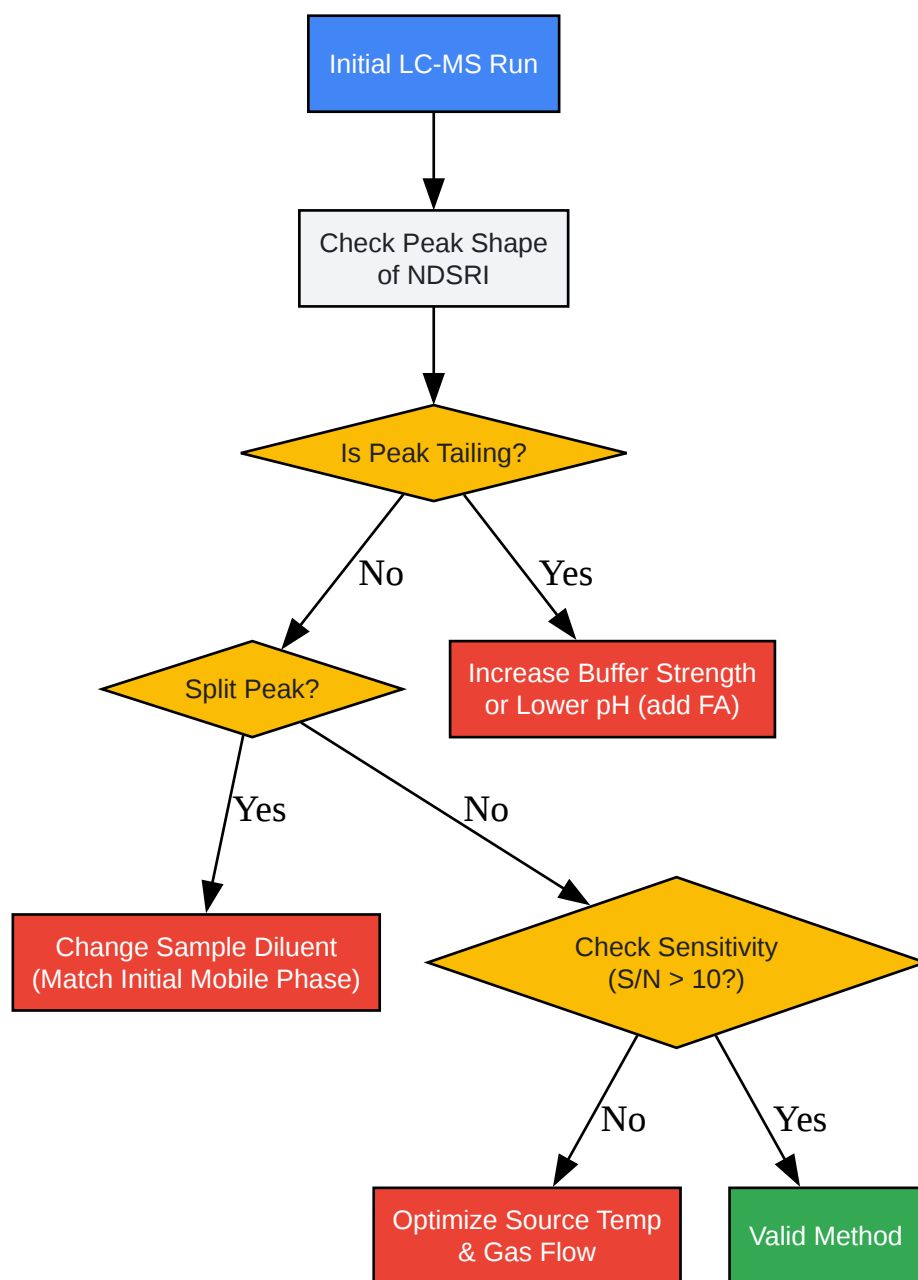
If ME < 80% (suppression), dilute the sample extract 1:5 or switch to a more rigorous cleanup (e.g., OASIS HLB SPE cartridges).[\[1\]](#)

Sensitivity (LLOQ)

- Target LLOQ: 0.5 - 1.0 ng/mL.
- S/N Ratio:
.
- This sensitivity is required to detect the impurity well below the 1500 ng/day limit, ensuring patient safety.

Results Interpretation & Troubleshooting

Decision Tree for Method Optimization



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Figure 2: Troubleshooting logic for common chromatographic issues encountered with acidic nitrosamines.

Data Reporting

Results should be tabulated as follows to demonstrate compliance:

Batch ID	Peak Area (NDSRI)	Peak Area (IS)	Ratio	Calc. Conc. (ng/mL)	Impurity Content (ppm)	Status
Limit	-	-	-	-	150 ppm	-
Batch A	150,000	1,200,000	0.125	12.5	2.5	Pass
Batch B	1,800,000	1,150,000	1.565	156.5	31.3	Pass

References

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